Introduction: The Significance of Ring Strain in Azetidine Scaffolds

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Compound of Interest

Compound Name:	*2-(2,6-dimethylphenyl)azetidine*
CAS No.:	*1270541-35-9*
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The Azetidine Moiety in Medicinal Chemistry

Azetidines, four-membered nitrogen-containing heterocycles, have emerged as privileged scaffolds in modern medicinal chemistry. Their unique three-dimensional structure provides a rigid framework that can enhance the pharmacological properties of drug candidates.[1] The incorporation of an azetidine ring can improve metabolic stability, aqueous solubility, and binding affinity to biological targets.[2]

Understanding Ring Strain: A Driving Force for Reactivity and Conformational Preference

The four-membered ring of azetidine is inherently strained due to the deviation of its bond angles from the ideal tetrahedral angle of 109.5°. This ring strain, estimated to be around 25.4 kcal/mol, is a key determinant of the molecule's chemical reactivity and conformational behavior.[3] While less strained than the highly reactive three-membered aziridines, the strain in azetidines is sufficient to make them susceptible to ring-opening reactions, a property that can be exploited in synthetic chemistry.[4]

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The Unique Challenge of 2-(2,6-Dimethylphenyl)azetidine: Steric Hindrance Meets Ring Strain

The subject of this guide, **2-(2,6-dimethylphenyl)azetidine**, presents a fascinating case study where the inherent ring strain of the azetidine core is further complicated by the significant steric bulk of the 2,6-dimethylphenyl substituent. This bulky group is expected to exert a strong influence on the conformation of the azetidine ring, potentially leading to unique puckering and altered reactivity.[3] Understanding the interplay between ring strain and steric effects in this molecule is crucial for predicting its behavior and harnessing its potential in drug discovery.

Theoretical Framework for Ring Strain Analysis

Defining Strain Energy: Angle, Torsional, and Steric Strain

The total strain energy of a cyclic molecule is a combination of three main components:

- Angle Strain: The energy increase resulting from the deviation of bond angles from their ideal values.
- Torsional Strain: The energy increase due to eclipsing interactions between adjacent bonds.
- Steric Strain (van der Waals Strain): The repulsive interaction that occurs when non-bonded atoms are forced into close proximity.

In **2-(2,6-dimethylphenyl)azetidine**, all three types of strain are expected to be significant.

Computational Approaches to Quantifying Ring Strain

A reliable method for calculating the ring strain energy (RSE) of a cyclic molecule is through the use of isodesmic and homodesmotic reactions in quantum chemical calculations.[5] These are hypothetical reactions where the number and types of bonds are conserved on both the reactant and product sides. The RSE is then calculated as the enthalpy change of the reaction.

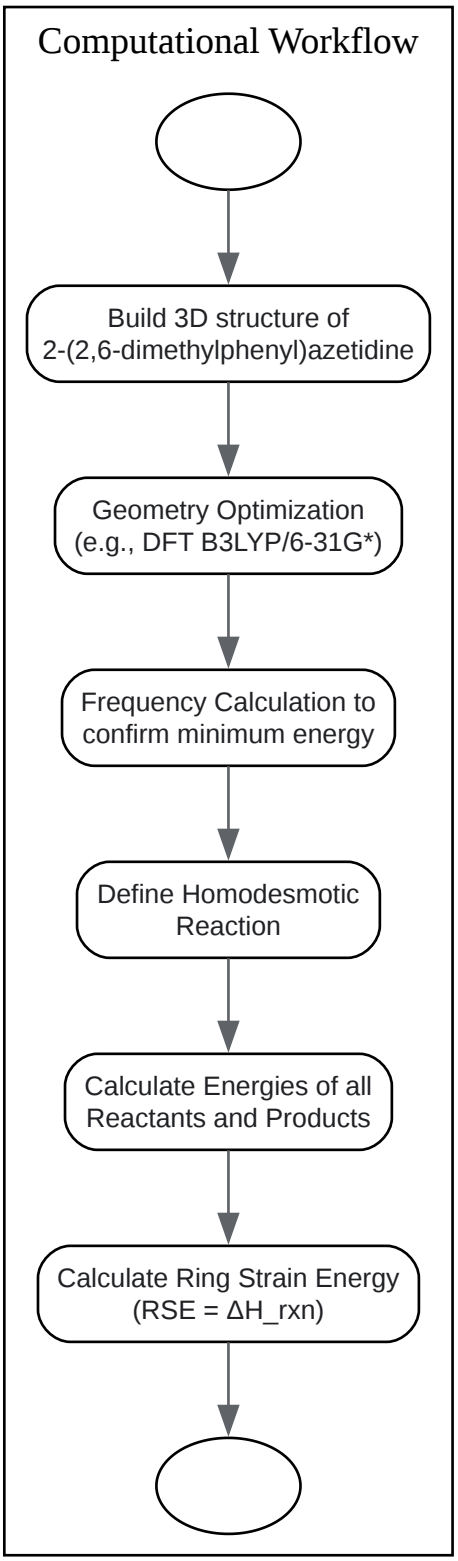
An example of a homodesmotic reaction for calculating the RSE of 2-phenylazetidine is shown below:

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By calculating the energies of all species in this reaction using density functional theory (DFT), the strain energy of the azetidine ring can be isolated.

The following diagram illustrates the workflow for a computational analysis of ring strain:

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Caption: Computational workflow for determining ring strain energy.

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Experimental Determination of Ring Strain and Conformation

X-ray Crystallography: A Definitive View in the Solid State

Single-crystal X-ray diffraction provides the most precise and unambiguous determination of the solid-state conformation of a molecule.[6]

For **2-(2,6-dimethylphenyl)azetidine**, X-ray crystallography would reveal:

- Precise bond lengths and angles within the azetidine ring. Deviations from standard values are indicative of strain.
- The puckering angle of the azetidine ring, which quantifies its deviation from planarity.
- The orientation of the 2,6-dimethylphenyl group relative to the azetidine ring.

The following table presents hypothetical but realistic crystallographic data for **2-(2,6-dimethylphenyl)azetidine**, compared to a less hindered analogue, 2-phenylazetidine.

Parameter	2-Phenylazetidine (Hypothetical)	2-(2,6-Dimethylphenyl)azetidine (Hypothetical)	Significance
C2-N1-C4 Angle (°)	88.5	87.9	Indicates increased angle strain.
C2-C3-C4 Angle (°)	87.2	86.5	Suggests greater puckering.
Puckering Angle (τ) (°)	15.2	18.5	Quantifies the increased deviation from planarity.
Dihedral Angle (Phenyl-Azetidine) (°)	45.3	75.8	Shows twisting to avoid steric clash.

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- Crystallization: Grow single crystals of **2-(2,6-dimethylphenyl)azetidine** by slow evaporation from a suitable solvent (e.g., ethyl acetate/hexane).
- Crystal Mounting: Select a suitable single crystal and mount it on a goniometer head.
- Data Collection: Place the crystal in a stream of cold nitrogen (typically 100 K) and collect X-ray diffraction data using a diffractometer.
- Structure Solution and Refinement: Process the diffraction data to solve and refine the crystal structure, yielding precise atomic coordinates.[6]

NMR Spectroscopy: Probing Conformation in Solution

NMR spectroscopy provides valuable information about the time-averaged conformation and dynamics of a molecule in solution.[7]

The chemical shifts of the protons and carbons in the azetidine ring can be sensitive to the ring's conformation and strain. For instance, increased strain can lead to changes in hybridization and, consequently, shifts in the NMR signals.

The magnitude of the coupling constants between protons on adjacent carbons in the azetidine ring is related to the dihedral angle between them, as described by the Karplus equation. This allows for the determination of the ring's puckering in solution.

NOESY or ROESY experiments can reveal through-space proximities between protons. For **2-(2,6-dimethylphenyl)azetidine**, NOEs between the phenyl protons and the azetidine ring protons would provide definitive evidence for the preferred orientation of the bulky substituent.

- Sample Preparation: Prepare a solution of **2-(2,6-dimethylphenyl)azetidine** in a suitable deuterated solvent (e.g., $CDCl_3$).
- 1D and 2D NMR Spectra Acquisition: Acquire high-resolution ^{1}H, ^{13}C, COSY, HSQC, HMBC, and NOESY/ROESY spectra.
- Signal Assignment: Assign all proton and carbon signals using the combination of 1D and 2D NMR data.

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- Conformational Analysis: Analyze coupling constants and NOE correlations to determine the preferred conformation of the azetidine ring in solution.

Calorimetry: Measuring the Energetic Consequences of Strain

Bomb calorimetry can be used to experimentally determine the strain energy of a molecule by measuring its heat of combustion.

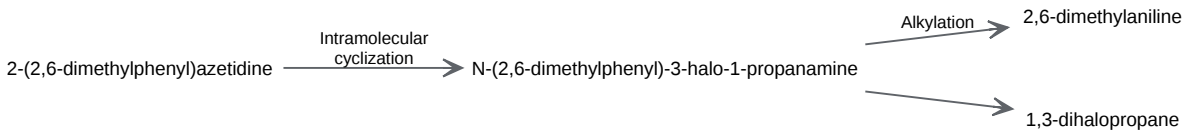
The strain energy is determined by comparing the experimental heat of combustion with the theoretical heat of combustion of a strain-free analogue. The difference between these two values corresponds to the energy stored in the molecule as strain.

- Sample Preparation: A precisely weighed sample of **2-(2,6-dimethylphenyl)azetidine** is placed in a sample holder inside a high-pressure vessel (the "bomb").
- Pressurization: The bomb is filled with pure oxygen to a high pressure.
- Ignition and Measurement: The sample is ignited, and the heat released by the combustion reaction is measured by the temperature change of the surrounding water bath.
- Calculation: The heat of combustion is calculated from the temperature change and the heat capacity of the calorimeter.

Synthesis of **2-(2,6-Dimethylphenyl)azetidine** for Analysis

Retrosynthetic Analysis

A plausible synthetic route to **2-(2,6-dimethylphenyl)azetidine** involves the intramolecular cyclization of a suitably functionalized precursor.



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Caption: Retrosynthetic analysis of **2-(2,6-dimethylphenyl)azetidine**.

Synthetic Protocol: Cyclization of an Arylmethylamine with a 1,3-Dihalopropane

A potential synthesis involves the reaction of an α-substituted arylmethylamine with a 1,3-dihalopropane.[8]

- Reaction Setup: To a solution of 2,6-dimethylaniline in a suitable organic solvent (e.g., toluene), add a non-nucleophilic base (e.g., potassium carbonate) and 1-bromo-3-chloropropane.
- Reaction Conditions: Heat the mixture to reflux and monitor the reaction progress by TLC or GC-MS.
- Workup and Purification: After the reaction is complete, cool the mixture, filter off the inorganic salts, and concentrate the filtrate under reduced pressure. Purify the crude product by column chromatography on silica gel to obtain **2-(2,6-dimethylphenyl)azetidine**.

Integrated Analysis: Connecting Theory and Experiment

Correlating Computational and Experimental Data

A comprehensive understanding of the ring strain in **2-(2,6-dimethylphenyl)azetidine** is achieved by correlating the results from computational modeling and experimental analyses. For example, the bond angles and puckering amplitude obtained from X-ray crystallography should be consistent with the minimum energy conformation predicted by DFT calculations.

The Influence of the 2,6-Dimethylphenyl Group on Azetidine Ring Puckering and Strain

The bulky 2,6-dimethylphenyl group is expected to force the azetidine ring into a more puckered conformation to minimize steric interactions. This increased puckering will likely lead to a higher overall ring strain compared to less substituted azetidines. The orientation of the

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phenyl ring will be twisted out of the plane of the C2-H bond to a greater extent than in a non-ortho-substituted analogue.

Implications for Drug Design and Development

The conformational constraints imposed by the 2,6-dimethylphenyl group can be advantageous in drug design, as it can lock the molecule into a specific bioactive conformation. However, the increased ring strain may also lead to chemical instability, which needs to be considered during drug development.[2]

Conclusion

The ring strain of **2-(2,6-dimethylphenyl)azetidine** is a complex interplay of angle, torsional, and steric strain. A thorough analysis, combining computational modeling with experimental techniques such as X-ray crystallography, NMR spectroscopy, and calorimetry, is essential for a complete understanding of this molecule's properties. The insights gained from such an analysis are invaluable for the rational design of novel therapeutic agents based on the azetidine scaffold.

References

- Mughal, H., & Szostak, M. (2021). Recent advances in the synthesis and reactivity of azetidines: strain-driven character of the four-membered heterocycle. Organic & Biomolecular Chemistry, 19(17), 3669-3687. [Link]
- University of Birmingham. (n.d.). Synthesis of azetidines and pyrrolidines: Towards medicinal chemistry and organocatalysis applications.
- Spivey, A. C., et al. (2025). Structurally divergent reactivity of 2,2-disubstituted azetidines – mechanistic insights and stereochemical implications of amide coupling and ring expansion to 5,6-dihydro-4H-1,3-oxazines. Organic Chemistry Frontiers, 12, 6556. [Link]
- National Center for Biotechnology Information. (2021). Intramolecular Ring-Opening Decomposition of Aryl Azetidines. ACS Medicinal Chemistry Letters. [Link]
- Hashim, O. S. (2022). Synthesis, Characterization of Azetidine Derivative and studying the Antioxidant activity. Journal of Medicinal and Chemical Sciences, 6(3), 553-558. [Link]

© 2026 BenchChem. All rights reserved.

- ResearchGate. (n.d.). Methods for the synthesis of azetidines. Retrieved from [Link]
- Organic Chemistry Portal. (n.d.). Azetidine synthesis. Retrieved from [Link]
- Sharpless, K. B., et al. (2024). Harnessing Oxetane and Azetidine Sulfonyl Fluorides for Opportunities in Drug Discovery. Journal of the American Chemical Society. [Link]
- Google Patents. (n.d.). US4966979A - Process for synthesis of azetidine and novel intermediates therefor.
- ResearchGate. (n.d.). Preparation of 2-substituted azetidines via C−H arylation.
- Lichter, R. L., et al. (1980). Nitrogen-15 nuclear magnetic resonance spectroscopy. Natural-abundance nitrogen-15 chemical shifts of aziridines and azetidines. The Journal of Organic Chemistry, 45(15), 3054-3058. [Link]
- Ahmed, S. E., et al. (2025). Preparation and Characterization of New Azetidine Rings and Evaluation of Their Biological Activity. Advanced Journal of Chemistry, Section A, 9(1), 146-154. [Link]
- Luisi, R., et al. (2022). Dynamic Phenomena and Complexation Effects in the α-Lithiation and Asymmetric Functionalization of Azetidines. Molecules, 27(9), 2847. [Link]
- National Center for Biotechnology Information. (n.d.). Crystallization and preliminary X-ray analysis of l-azetidine-2-carboxylate hydrolase from Pseudomonas sp. strain A2C. Retrieved from [Link]
- Poater, A., et al. (2023). A Computational Evaluation of the Steric and Electronic Contributions in Stereoselective Olefin Polymerization with Pyridylamido-Type Catalysts. Catalysts, 13(5), 812. [Link]
- Royal Society of Chemistry. (n.d.). Conformational properties of six-membered heterocycles: accurate relative energy differences with DFT, the importance of dispersion interactions and silicon substitution effects.
- DigitalCommons@EMU. (n.d.). Computational Analysis of the Stereoselective Synthesis of Substituted Pyrrolidines. Retrieved from [Link]

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- ResearchGate. (2026). New Strategies for the Synthesis of 1- and 2-Azetines and Their Applications as Value-Added Building Blocks.
- eScholarship.org. (2021). Photomediated ring contraction of saturated heterocycles. Retrieved from [Link]
- University of Birmingham. (n.d.). Synthesis of azetidines, γ-lactams, fused furan bispyrrolidines and 2-pyrazolines.
- National Center for Biotechnology Information. (n.d.). Synthesis of 2-(Trifluoromethyl)Azetidines by Strain-Release Reactions of 2-(Trifluoromethyl)-1-Azabicyclo[1.1.0]Butanes. Retrieved from [Link]
- National Center for Biotechnology Information. (2023). Diastereoselective Synthesis of cis-2,6-Disubstituted Dihydropyrane Derivatives through a Competitive Silyl-Prins Cyclization versus Alternative Reaction Pathways. Retrieved from [Link]
- ResearchGate. (2025). (PDF) Conformational Analysis of Seven Membered Nitrogen Heterocycles Employing Molecular Modeling. Part II: 1-(O-Nitrophenyl)-2-Phenyl-1h-4,5,6,7-Tetrahydro-1,3-Diazepine.
- University of California, Irvine. (n.d.). Development of New Methods Involving Strained Heterocycles. Retrieved from [Link]
- Royal Society of Chemistry. (n.d.). Homodesmotic reactions for the assessment of stabilization energies in benzenoid and other conjugated cyclic hydrocarbons.

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Sources

- 1. etheses.bham.ac.uk [etheses.bham.ac.uk]
- 2. Intramolecular Ring-Opening Decomposition of Aryl Azetidines - PMC [pmc.ncbi.nlm.nih.gov]

- 3. Effect of 2,6-disubstituted aryl groups on acyclic conformation: preference for an antiperiplanar orientation of the geminal and vicinal hydrogens - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Structurally divergent reactivity of 2,2-disubstituted azetidines – mechanistic insights and stereochemical implications of amide coupling and ring expansion to 5,6-dihydro-4H-1,3-oxazines - Organic Chemistry Frontiers (RSC Publishing) [pubs.rsc.org]
- 5. Homodesmotic reactions for the assessment of stabilization energies in benzenoid and other conjugated cyclic hydrocarbons - Journal of the Chemical Society, Perkin Transactions 2 (RSC Publishing) [pubs.rsc.org]
- 6. pdf.benchchem.com [pdf.benchchem.com]
- 7. pdf.benchchem.com [pdf.benchchem.com]
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